

# Preventing peroxide formation in 2-Isopropoxyethanol

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## Compound of Interest

Compound Name: 2-Isopropoxyethanol

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## Technical Support Center: 2-Isopropoxyethanol

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and use of **2-isopropoxyethanol**, with a specific focus on preventing the formation of hazardous peroxides.

## Frequently Asked Questions (FAQs)

Q1: What is **2-isopropoxyethanol** and why does it form peroxides?

A1: **2-Isopropoxyethanol** (also known as Ethylene Glycol Monoisopropyl Ether or Isopropyl Cellosolve) is a versatile solvent used in organic synthesis and as a solvent for various resins, oils, and dyes.<sup>[1][2]</sup> Like many ethers and secondary alcohols, it is a peroxide-forming chemical.<sup>[3][4]</sup> These chemicals can react with atmospheric oxygen through a process called autoxidation, a slow, free-radical reaction, to form unstable and potentially explosive peroxide compounds.<sup>[5][6]</sup>

Q2: What factors accelerate peroxide formation?

A2: The rate of peroxide formation is increased by several factors, including:

- Exposure to Air (Oxygen): Oxygen is a necessary reactant in the autoxidation process.<sup>[5]</sup> Partially empty or unsealed containers pose a higher risk.<sup>[6]</sup>

- Exposure to Light: UV light, including sunlight, can initiate and accelerate the free-radical chain reaction that leads to peroxide formation.[5][6]
- Presence of Heat: Elevated temperatures increase the rate of chemical reactions, including peroxidation.[6]
- Contamination: The presence of metal contaminants can catalyze the formation of peroxides.[6]
- Absence of Inhibitors: Distillation removes any added stabilizers, making the purified solvent highly susceptible to rapid peroxide formation.[7]

Q3: What is the peroxide former classification of **2-isopropoxyethanol**?

A3: Based on its chemical structure (an ether with a secondary alkyl group), **2-isopropoxyethanol** is classified as a Class B Peroxide Former.[3][8] Class B chemicals are hazardous because they can form explosive levels of peroxides when concentrated through distillation or evaporation.[3][8]

Q4: How can I prevent or minimize peroxide formation during storage?

A4: To minimize peroxide formation, follow these best practices:

- Purchase Inhibited Solvents: Whenever possible, purchase **2-isopropoxyethanol** with an added inhibitor, such as butylated hydroxytoluene (BHT), which scavenges oxygen and slows the rate of peroxide formation.[7][9]
- Store Properly: Keep containers in a cool, dark, dry place away from heat and light.[6] Store in the original light-resistant, air-impermeable container.[6]
- Maintain an Inert Atmosphere: For uninhibited or frequently used solvents, storing under an inert gas like nitrogen or argon can significantly reduce exposure to oxygen.[10]
- Label Everything: Clearly label every container with the date of receipt and the date it was first opened.[9] This is crucial for tracking the age of the chemical.

- Purchase Small Quantities: Only purchase amounts that you expect to use within the recommended storage period to avoid long-term storage issues.[\[9\]](#)

Q5: How often should I test my **2-isopropoxyethanol** for peroxides?

A5: For Class B peroxide formers like **2-isopropoxyethanol**, it is recommended to test for peroxides at least every 6 months after the container is opened.[\[4\]](#)[\[11\]](#) Crucially, you must test for peroxides immediately before any process that involves concentration, such as distillation or rotary evaporation, regardless of the solvent's age.[\[11\]](#)

## Troubleshooting Guide

Q: I see crystals or a viscous oily substance in my container of **2-isopropoxyethanol**. What should I do?

A: DO NOT MOVE OR OPEN THE CONTAINER. The presence of crystals or stratification is a sign of dangerously high peroxide levels, which can be explosive when subjected to friction, shock, or heat.[\[5\]](#) Do not attempt to open the cap, as twisting it can provide enough friction to cause detonation.[\[6\]](#) Immediately contact your institution's Environmental Health & Safety (EHS) department for emergency disposal.[\[5\]](#)

Q: My peroxide test is positive. What are my options?

A: The appropriate action depends on the concentration of peroxides detected.

- Low to Moderate Levels (< 30 ppm): If you do not plan to concentrate the solvent, it may be acceptable for some uses. However, disposal is often the safest option.[\[12\]](#) If you need to use the solvent, you must first remove the peroxides using an appropriate chemical procedure.
- High Levels (> 30 ppm): The solvent is hazardous and should not be used.[\[12\]](#) Do not attempt to distill or evaporate it. You may be able to decontaminate it using a peroxide removal protocol if the concentration is below 100 ppm and you are trained to do so. Otherwise, arrange for immediate disposal through your EHS office.[\[13\]](#)

Q: My **2-isopropoxyethanol** is past its recommended disposal date, but a peroxide test is negative. Is it safe to use?

A: While a negative test is a good sign, it is not a guarantee of safety, especially with older chemicals. Inhibitors can be depleted over time, after which peroxide formation can occur rapidly.<sup>[7]</sup> If the chemical is significantly past its expiration date, the safest course of action is to dispose of it. If you must use it, test it immediately before each use and handle it with extreme caution. Never distill an expired peroxide former.

## Quantitative Data Summary

The following tables provide a summary of hazard levels associated with peroxide concentrations and the recommended timelines for storage and testing of **2-isopropoxyethanol** as a Class B peroxide former.

Table 1: Peroxide Concentration Hazard Levels

| Peroxide Concentration | Hazard Level & Recommended Action   |
|------------------------|---|
| < 25 ppm               | Considered acceptable for most general laboratory uses. <sup>[3]</sup>  |
| 25 - 100 ppm           | Moderate hazard. Not recommended for distillation or concentration. <sup>[3]</sup> Consider peroxide removal or disposal. |
| > 100 ppm              | Serious explosion hazard. Do not handle. Contact EHS for immediate disposal. <sup>[14]</sup>                              |

| Visible Crystals/Stratification | Extreme explosion hazard. Do not move or touch the container. Contact EHS immediately for emergency disposal.<sup>[5]</sup> |

Table 2: Recommended Storage & Testing Schedule for **2-Isopropoxyethanol** (Class B)

| Container Status                               | Recommended Action  |
|--|---|
| Unopened, within manufacturer's expiry         | Store properly.   |
| Opened, Inhibited                              | Test for peroxides every 6 months. <a href="#">[11]</a> Dispose of after 12 months. <a href="#">[11]</a>                              |
| Opened, Uninhibited (e.g., after distillation) | Use immediately or dispose of within 24 hours.<br><a href="#">[9]</a> Store under an inert atmosphere if retained for a short period. |

| Prior to any Distillation/Evaporation | MUST be tested for peroxides immediately before use.  
[\[11\]](#) |

## Experimental Protocols

Caution: Always wear appropriate Personal Protective Equipment (PPE), including safety glasses or goggles, a lab coat, and chemical-resistant gloves, when handling **2-isopropoxyethanol** and performing these tests. Work in a well-ventilated fume hood.

### Protocol 1: Peroxide Detection with Test Strips

This is the simplest and most common method for semi-quantitative analysis.

Methodology:

- Obtain commercial peroxide test strips suitable for organic solvents (e.g., EM Quant® or Quantofix®).
- Dip the test strip into the **2-isopropoxyethanol** sample for 1 second.
- Remove the strip and shake off any excess liquid.
- Allow the solvent to evaporate from the test pad. For some strips, it may be necessary to add one drop of distilled water to the pad after evaporation.
- Wait for the specified time according to the manufacturer's instructions (typically 5-15 seconds).

- Compare the color of the test pad to the color scale provided with the strips to determine the peroxide concentration in parts per million (ppm).[5]

## Protocol 2: Peroxide Detection with Potassium Iodide (KI)

This chemical test provides a qualitative or semi-quantitative indication of peroxides. Peroxides oxidize the iodide ion ( $I^-$ ) to iodine ( $I_2$ ), resulting in a color change.

Methodology:

- Prepare a fresh 10% (w/v) aqueous solution of potassium iodide.
- In a clean glass test tube, add 10 mL of the **2-isopropoxyethanol** to be tested.
- Add 1 mL of the freshly prepared 10% KI solution.
- Shake the mixture. The development of a pale yellow to brown color in the aqueous layer indicates the presence of peroxides.[6]
  - Pale Yellow: Low concentration of peroxides.
  - Brown: High and potentially dangerous concentration of peroxides.

## Protocol 3: Peroxide Removal with Ferrous Sulfate

This method is effective for water-insoluble or partially soluble ethers and works by reducing the peroxides.

Methodology:

- Prepare a fresh ferrous sulfate solution by dissolving 60 g of  $FeSO_4 \cdot 7H_2O$  in 110 mL of water and carefully adding 6 mL of concentrated sulfuric acid.[6]
- Place the **2-isopropoxyethanol** in a separatory funnel.
- Add a volume of the ferrous sulfate solution equal to approximately 20% of the solvent volume.

- Stopper the funnel and shake, ensuring to vent frequently. Note: The first extraction should be done very gently, as a rapid reaction can generate heat and pressure.[\[6\]](#)
- Allow the layers to separate and drain the aqueous (bottom) layer.
- Test a small aliquot of the organic layer for peroxides using one of the detection methods above.
- Repeat the washing procedure (steps 3-5) until the peroxide test is negative.
- Wash the solvent with water to remove any residual acid or iron salts, then dry with a suitable drying agent (e.g., anhydrous magnesium sulfate).

## Protocol 4: Peroxide Removal with Activated Alumina

This method is effective for removing hydroperoxides and has the advantage of simultaneously drying the solvent.

Methodology:

- Pack a chromatography column with basic activated alumina (e.g., 100 g of alumina per 100 mL of solvent).[\[6\]](#)[\[14\]](#)
- Carefully pour the **2-isopropoxyethanol** containing peroxides onto the top of the column.
- Allow the solvent to pass through the column under gravity or with gentle pressure.
- Collect the purified solvent as it elutes from the column.
- Test the collected solvent for the presence of peroxides to confirm their removal.[\[14\]](#)
- Disposal Note: The alumina column may retain some peroxides and should be handled with care. It is best to rinse the column with a dilute, acidic solution of ferrous sulfate before disposal to destroy any adsorbed peroxides.[\[14\]](#)

## Visualizations

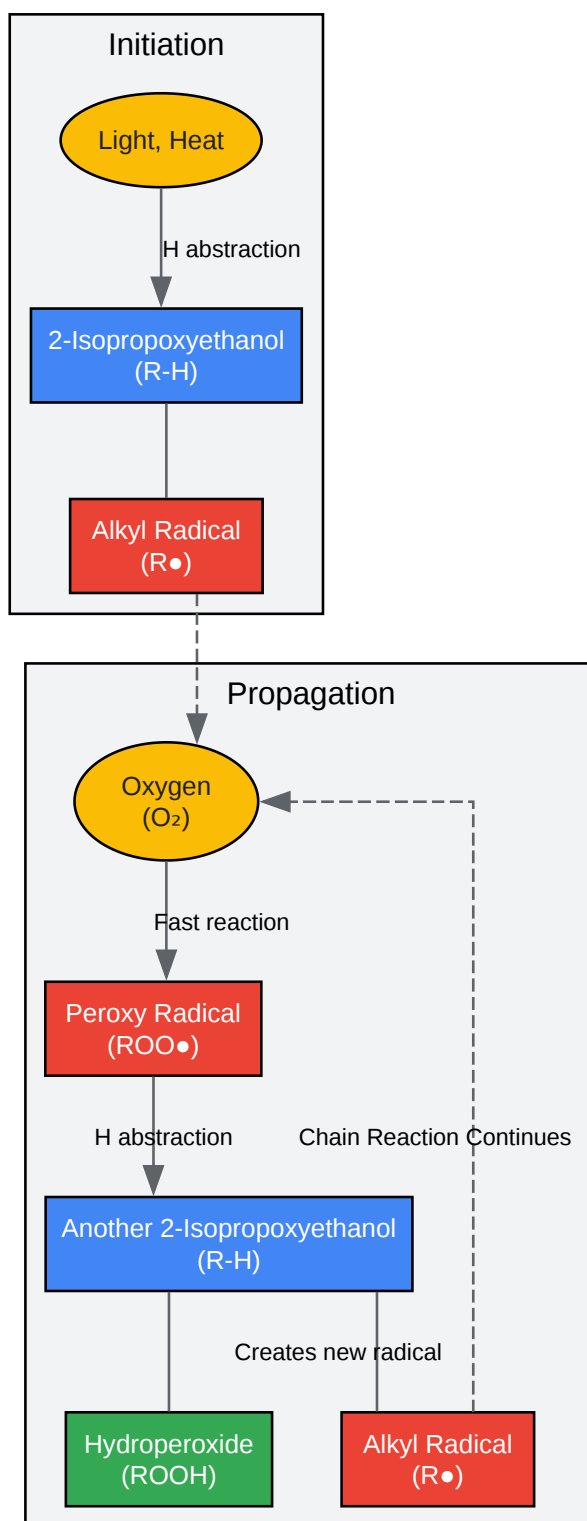


Fig. 1: Simplified autoxidation pathway for peroxide formation.

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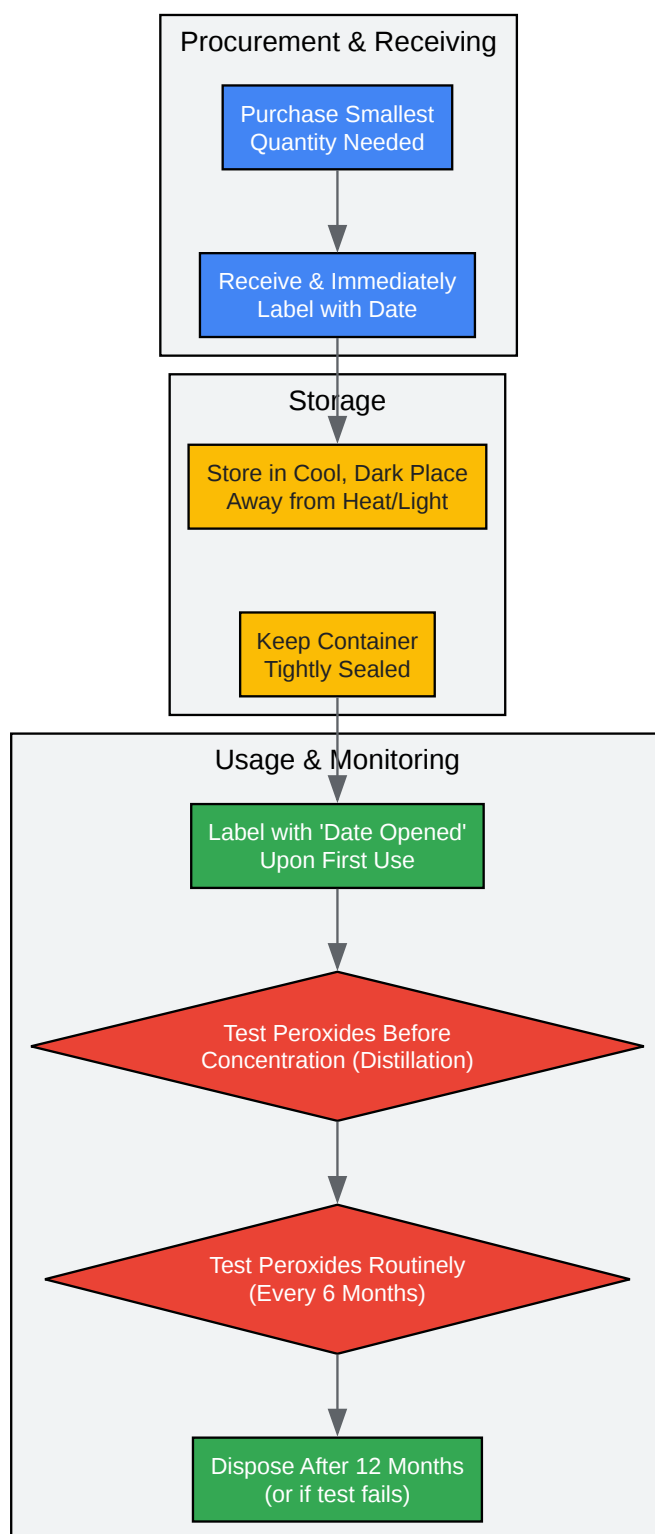


Fig. 2: General workflow for safe management of 2-isopropoxyethanol.

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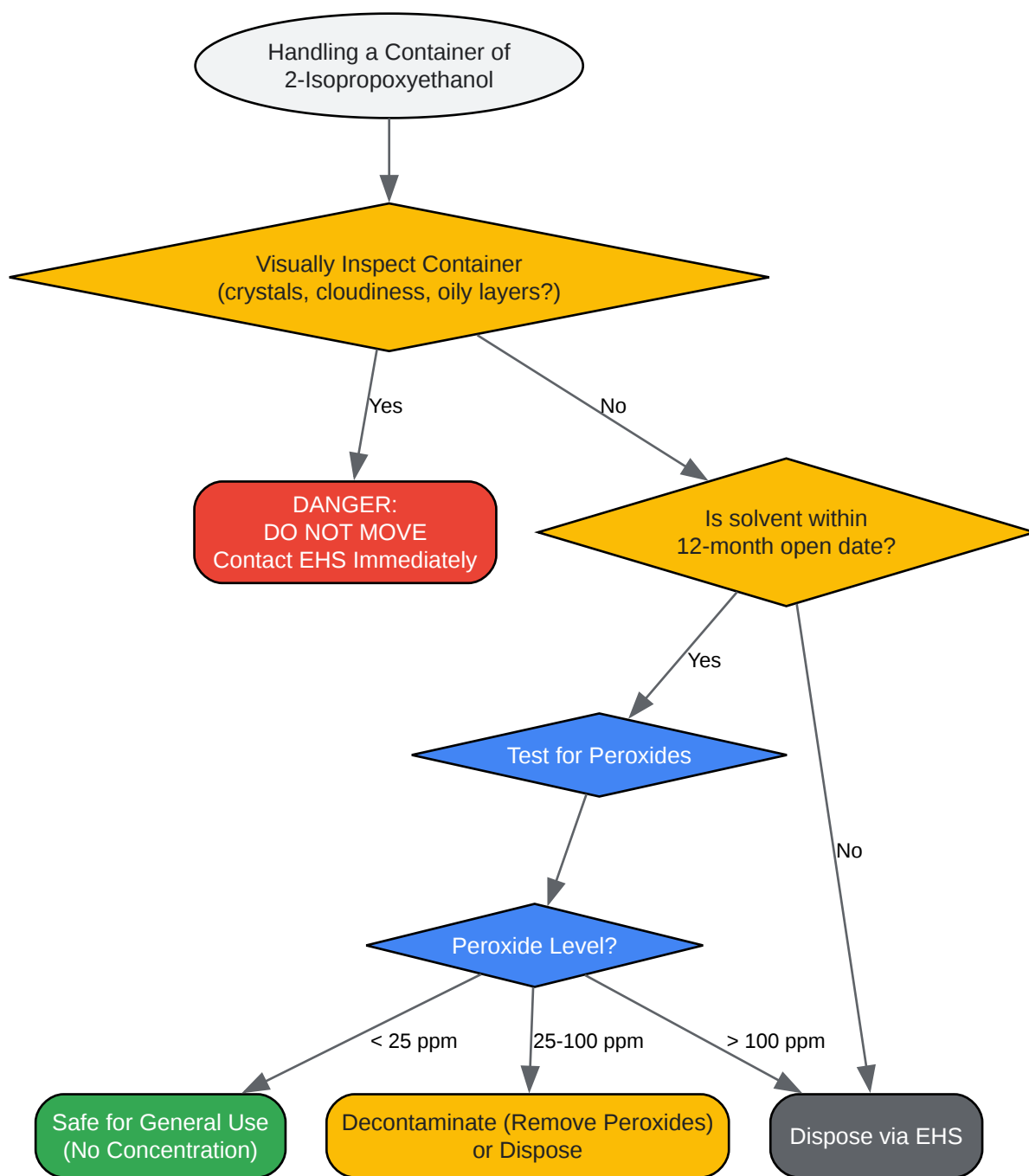


Fig. 3: Decision workflow for handling and testing.

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## References

- 1. 2-Isopropoxyethanol, 99% 100 mL | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](https://thermofisher.com) [[thermofisher.com](https://thermofisher.com)]
- 2. Isopropylethanediol | C<sub>5</sub>H<sub>12</sub>O<sub>2</sub> | CID 7996 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [ehs.utexas.edu](https://ehs.utexas.edu) [[ehs.utexas.edu](https://ehs.utexas.edu)]
- 4. [ehs.tcu.edu](https://ehs.tcu.edu) [[ehs.tcu.edu](https://ehs.tcu.edu)]
- 5. Peroxide Formation | Department of Chemistry and Biochemistry [[chemistry.osu.edu](https://chemistry.osu.edu)]
- 6. [westernsydney.edu.au](https://westernsydney.edu.au) [[westernsydney.edu.au](https://westernsydney.edu.au)]
- 7. [louisville.edu](https://louisville.edu) [[louisville.edu](https://louisville.edu)]
- 8. Classification List of Peroxide Forming Chemicals [[k-state.edu](https://k-state.edu)]
- 9. [ehs.msstate.edu](https://ehs.msstate.edu) [[ehs.msstate.edu](https://ehs.msstate.edu)]
- 10. [ehs.washington.edu](https://ehs.washington.edu) [[ehs.washington.edu](https://ehs.washington.edu)]
- 11. [ors.od.nih.gov](https://ors.od.nih.gov) [[ors.od.nih.gov](https://ors.od.nih.gov)]
- 12. [operations.ok.ubc.ca](https://operations.ok.ubc.ca) [[operations.ok.ubc.ca](https://operations.ok.ubc.ca)]
- 13. [ehs.wvu.edu](https://ehs.wvu.edu) [[ehs.wvu.edu](https://ehs.wvu.edu)]
- 14. [uwyo.edu](https://uwyo.edu) [[uwyo.edu](https://uwyo.edu)]
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